

# A Technical Guide to Cupric Tartrate Hydrate: Properties, Synthesis, and Characterization

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## Compound of Interest

Compound Name: Copper(II) tartrate hydrate

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## Abstract

Cupric tartrate hydrate ( $\text{CuC}_4\text{H}_4\text{O}_6 \cdot x\text{H}_2\text{O}$ ) is a coordination complex of copper(II) and tartaric acid that has garnered interest across various scientific disciplines. Its applications span from being a catalyst in organic synthesis to its use in agriculture and electroplating.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the core physical and chemical properties of cupric tartrate hydrate. It details experimental protocols for its synthesis and characterization and presents quantitative data in a structured format for ease of reference. This document is intended to be a comprehensive resource for researchers and professionals working with this versatile compound.

## Physical Properties

Cupric tartrate hydrate is typically a blue to green crystalline powder.<sup>[1][3][4]</sup> It is sensitive to air and moisture.<sup>[4]</sup> The compound is noted to be slightly soluble or insoluble in water, though its solubility can be influenced by factors such as temperature and pH, with increased solubility observed in basic solutions.<sup>[5][6][7]</sup>

Table 1: Physical and Chemical Properties of Cupric Tartrate Hydrate

| Property           | Value                             | Source(s)    |
|--------------------|-----------------------------------|--------------|
| Molecular Formula  | $[-CH(OH)CO_2]_2Cu \cdot xH_2O$   | [3][4]       |
| Molecular Weight   | 211.62 g/mol (anhydrous basis)    | [3][4]       |
| Appearance         | Blue to green crystalline powder  | [3][4][8]    |
| Melting Point      | ~275 °C (decomposes)              | [3][5][8][9] |
| Water Solubility   | Slightly soluble / Insoluble      | [5][6]       |
| Storage Conditions | Room Temperature, under inert gas | [3][5]       |

## Chemical Properties and Reactivity

Cupric tartrate is an acidic salt and as such, its aqueous solutions will have a pH of less than 7.0.[6] It reacts with bases in neutralization reactions.[6] The compound is utilized as a catalyst in various organic reactions.[1] The tartrate ligand complexes with the copper(II) ion, which can stabilize it in alkaline solutions, a principle famously used in Fehling's solution.

## Thermal Decomposition

Cupric tartrate hydrate decomposes at approximately 275 °C.[3][5][8][9] The thermal decomposition process for hydrated metal tartrates typically occurs in stages. The initial stage involves the loss of water of crystallization (dehydration) at lower temperatures. This is followed by the decomposition of the anhydrous tartrate at higher temperatures, which ultimately yields copper oxide. The precise temperatures and intermediate products can be studied using techniques like Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA).[2][10]

## Crystal Structure

The crystal structure of cupric tartrate hydrate has been a subject of study. It can form various hydrated forms, and its structure can be influenced by the isomeric form of tartaric acid used in its synthesis.[3] X-ray diffraction (XRD) studies have shown that cupric tartrate can have an

orthorhombic crystal structure.[4][11] In some coordination polymers, the copper(II) atom adopts a distorted octahedral geometry, coordinating with oxygen atoms from water molecules and tartrate ions.[12] These structures can form two-dimensional layers or three-dimensional networks through hydrogen bonding.[12]

## Experimental Protocols

### Synthesis of Cupric Tartrate Hydrate via Gel Growth

#### Method

The gel growth method is a common technique for producing high-quality crystals of sparingly soluble compounds like cupric tartrate at ambient temperatures.[3][13] The single diffusion technique is frequently employed.

Materials:

- Sodium Metasilicate ( $\text{Na}_2\text{SiO}_3 \cdot 9\text{H}_2\text{O}$ )
- Tartaric Acid ( $\text{C}_4\text{H}_6\text{O}_6$ )
- Copper(II) Chloride ( $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ )
- Deionized Water
- Test tubes (e.g., 15 cm length, 1.8 cm diameter)

Procedure:

- Gel Preparation:
  - Prepare a 1 M solution of sodium metasilicate in deionized water.
  - Prepare a 1 M solution of tartaric acid.
  - In a test tube, add the 1 M tartaric acid solution. Slowly add the 1 M sodium metasilicate solution while stirring until a pH of approximately 4.0 to 4.4 is achieved. This pH is ideal for promoting the growth of well-formed crystals.[3][5]

- Seal the test tube and allow the gel to set until firm. The gel should then be aged for a few days, as aging can help in obtaining better quality crystals by reducing the pore size of the gel matrix.[\[14\]](#)
- Crystal Growth:
  - Prepare a 1 M aqueous solution of copper(II) chloride.
  - Once the gel has set and aged, carefully pour the 1 M copper(II) chloride solution onto the surface of the gel, avoiding any disturbance to the gel surface.[\[4\]](#)
  - Seal the test tube to prevent evaporation and contamination.
- Observation and Harvesting:
  - Allow the setup to stand at room temperature. The copper(II) chloride will diffuse into the gel and react with the tartaric acid to form cupric tartrate crystals.
  - Bluish crystals can be observed growing within the gel over a period of days to weeks.[\[4\]](#)
  - Once the growth is complete, the crystals can be carefully harvested from the gel.

## Characterization Methods

### 4.2.1. Powder X-Ray Diffraction (PXRD)

- Purpose: To determine the crystal structure and unit cell dimensions.
- Procedure: A small, powdered sample of the synthesized cupric tartrate hydrate is placed on a sample holder. The sample is then irradiated with monochromatic X-rays (commonly Cu K $\alpha$  radiation,  $\lambda = 1.54060 \text{ \AA}$ ) over a range of  $2\theta$  angles (e.g.,  $5^\circ$  to  $50^\circ$ ). The resulting diffraction pattern of peaks is analyzed to determine the crystal structure.[\[4\]](#)[\[5\]](#)

### 4.2.2. Fourier-Transform Infrared Spectroscopy (FTIR)

- Purpose: To identify the functional groups present in the molecule.

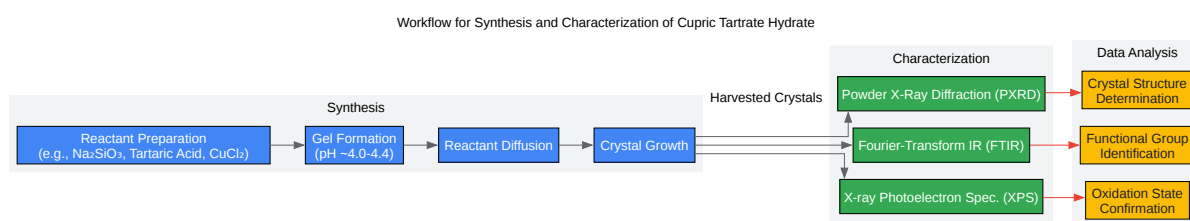
- Procedure: A small amount of the sample is mixed with potassium bromide (KBr) and pressed into a pellet. The pellet is then placed in an FTIR spectrometer, and an infrared spectrum is recorded, typically in the range of 400-4000  $\text{cm}^{-1}$ . The resulting spectrum will show absorption bands corresponding to the vibrational frequencies of the functional groups, such as O-H, C-H, and C=O from the tartrate ligand.[4][5]

#### 4.2.3. X-ray Photoelectron Spectroscopy (XPS)

- Purpose: To determine the elemental composition and the oxidation state of the elements.
- Procedure: The sample is placed in a high vacuum chamber and irradiated with X-rays. The kinetic energy of the emitted photoelectrons is measured. The presence of satellite peaks in the Cu 2p spectrum can confirm the +2 oxidation state of copper, indicating its paramagnetic nature ( $d^9$  configuration).[5]

## Logical Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of cupric tartrate hydrate.



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Caption: Synthesis and Characterization Workflow.

## Applications

Cupric tartrate hydrate is a compound with a range of applications, including:

- **Catalysis:** It can be used as a catalyst, for instance, in the fabrication of helical polyacetylene fibers.
- **Electroplating:** It is used in electroplating baths for copper plating.<sup>[2][5]</sup>
- **Analytical Chemistry:** As a component of Fehling's solution, it is used in the qualitative analysis of reducing sugars.
- **Agriculture:** It serves as a source of copper, an essential micronutrient for plants, and may be used in some fungicide formulations.<sup>[3]</sup>
- **Pigment Production:** It has applications in the production of certain pigments.<sup>[15]</sup>

## Safety Information

As with all copper compounds, cupric tartrate should be handled with care. It is designated as a hazardous substance, and appropriate personal protective equipment, such as gloves and safety goggles, should be worn.<sup>[1]</sup> Discharges of this substance into the environment are regulated.<sup>[1]</sup> It is important to consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

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